

validating beta-Copaene purity by multiple analytical techniques

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Compound Focus: (-)-beta-Copaene

CAS No.: 317819-78-6

Cat. No.: S1521467

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Chemical Profile & Analytical Data

The following table summarizes the basic chemical identity and key chromatographic data for beta-Copaene, which are fundamental for its identification and purity assessment [1] [2] [3].

Property	Value / Description
Chemical Formula	C ₁₅ H ₂₄ [1] [3]
Molecular Weight	204.35 g/mol [1] [3]
CAS Registry Number	18252-44-3 [3]

| **Retention Indices (RI) | Non-polar columns:** A range of values is reported, commonly between **1420 and 1470** (e.g., 1428 on DB-5, 1437 on DB-1) [3]. **Polar columns:** For example, **1585** on Supelcowax-10 [3]. |

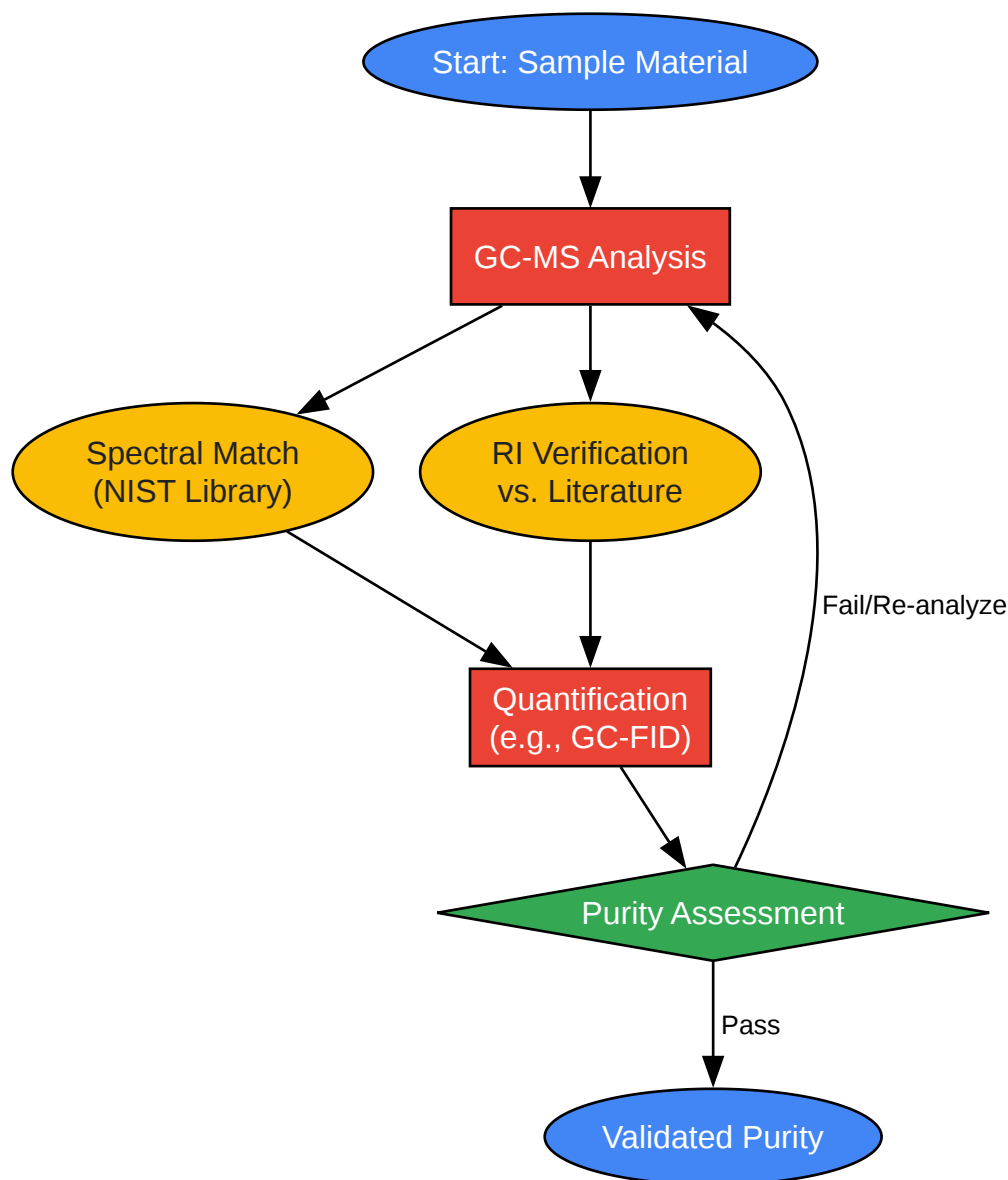
A Key Experimental Protocol

This methodology details the heterologous production and identification of beta-Copaene, providing a proven experimental workflow [4].

- **Objective:** To functionally characterize a novel sesquiterpene synthase (Copu2) from *Coniophora puteana* and identify its products.
- **Expression System:** Heterologous expression in *E. coli* HMS174(DE3).
- **Genetic Construction:** The gene for the synthase (Copu2) was codon-optimized, synthesized, and cloned into an *E. coli* expression vector. The system was co-expressed with bottleneck enzymes (DXS, Idi) from the native MEP pathway to enhance the precursor supply (FPP) for terpene production.
- **Fermentation Conditions:** Cultures were grown for 48 hours at **30°C** with reduced shaking (**90 rpm**) to accommodate potential volatility of products.
- **Analysis & Identification:**
 - **Extraction:** Liquid extracts from the cultures were analyzed.
 - **Gas Chromatography-Mass Spectrometry (GC-MS):** The extracts were run on GC-MS systems.
 - **Compound Identification:** Beta-Copaene was identified as the major product (with **62% selectivity**) by comparing its mass spectrum and retention time against those in the **NIST Standard Reference Database** [4].
- **Reported Titer:** The optimized system produced **215 mg/L** of beta-Copaene [4].

Analytical Workflow Diagram

The diagram below outlines a generalized multi-technique workflow for validating beta-Copaene purity, inspired by the protocol above.



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Suggestions for Further Research

To build a comprehensive comparison guide, you may need to delve deeper into the scientific literature. Here are some suggestions:

- **Refine Your Search:** Use specific terms like "quantification of beta-copaene," "HPLC method for sesquiterpene validation," or "NMR characterization of beta-copaene" in academic databases (e.g., PubMed, Google Scholar, Scopus) to find papers with direct methodological comparisons.

- **Consult Official Methods:** Look for pharmacopoeial standards (like USP or EP) for similar terpenes, which often provide detailed and validated analytical procedures.
- **Compare Techniques:** Actively look for studies that compare **GC-MS** with other techniques like **NMR spectroscopy** or **HPLC** for purity analysis of sesquiterpenes to create the objective comparisons required for your guide.

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References

1. β - copaene [webbook.nist.gov]
2. « beta »- Copaene (CAS 18252-44-3) - Chemical & Physical Properties... [chemeo.com]
3. β - Copaene [webbook.nist.gov]
4. Identification of sesquiterpene synthases from the Basidiomycota... [microbialcellfactories.biomedcentral.com]

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